

Application Note: Analysis of Isobornyl Propionate by High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: *Isobornyl propionate*

Cat. No.: *B1207221*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Isobornyl propionate is a bicyclic monoterpene ester recognized for its characteristic resinous and forest-like aroma. It is utilized as a fragrance ingredient in various consumer products. The quantitative analysis of **isobornyl propionate** is crucial for quality control in raw materials and finished products, as well as for stability and formulation studies. High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection offers a robust and reliable method for the determination of **isobornyl propionate**. This application note details a reversed-phase HPLC method for the quantitative analysis of **isobornyl propionate**.

Experimental Protocol

This protocol outlines the procedure for the analysis of **isobornyl propionate** using a reversed-phase HPLC method.

1. Apparatus and Materials

- High-Performance Liquid Chromatography (HPLC) system equipped with a pump, autosampler, column oven, and UV-Vis detector.
- Data acquisition and processing software.

- Analytical balance.
- Volumetric flasks, pipettes, and other standard laboratory glassware.
- Syringe filters (0.45 µm).
- HPLC vials.

2. Reagents and Chemicals

- **Isobornyl propionate** reference standard (purity ≥98%).
- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- Methanol (HPLC grade, for sample preparation).

3. Chromatographic Conditions

A summary of the HPLC conditions is provided in the table below.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (70:30, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detector	UV at 210 nm
Run Time	10 minutes

4. Preparation of Standard Solutions

- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **isobornyl propionate** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate serial dilutions of the stock solution with the mobile phase to obtain concentrations ranging from 10 µg/mL to 100 µg/mL.

5. Sample Preparation

- Accurately weigh a sample containing **isobornyl propionate** and transfer it to a volumetric flask.
- Add a suitable amount of methanol to dissolve the sample, and sonicate if necessary to ensure complete dissolution.
- Dilute to the mark with methanol.
- Further dilute an aliquot with the mobile phase to obtain a final concentration within the calibration range.
- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial before injection.

6. Analytical Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the standard solutions in ascending order of concentration.
- Inject the prepared sample solutions.
- Construct a calibration curve by plotting the peak area of the **isobornyl propionate** against the concentration of the standard solutions.
- Determine the concentration of **isobornyl propionate** in the sample solutions from the calibration curve.

Data Presentation

Method Validation Summary

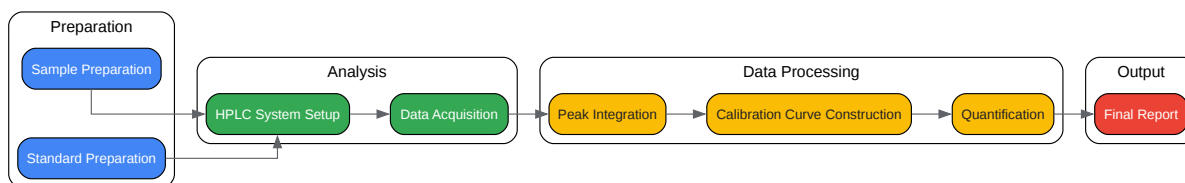
The analytical method was validated for linearity, precision, and accuracy. The results are summarized in the table below.

Validation Parameter	Result
Linearity (R^2)	> 0.999
Range	10 - 100 $\mu\text{g/mL}$
Precision (%RSD)	< 2.0%
Accuracy (% Recovery)	98.0% - 102.0%
Limit of Detection (LOD)	1 $\mu\text{g/mL}$
Limit of Quantitation (LOQ)	3 $\mu\text{g/mL}$

Visualization

Experimental Workflow

The following diagram illustrates the logical workflow for the HPLC analysis of **isobornyl propionate**.



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Caption: Workflow for **Isobornyl Propionate** HPLC Analysis.

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